

Technical Support Center: Anti-TfR1 mAb (clone BAR-072)

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Compound of Interest

Compound Name: BAR-072

Cat. No.: B15580048

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Disclaimer: The antibody "**BAR-072**" could not be definitively identified from public resources. The following technical support guide has been generated for a representative antibody, Anti-Transferrin Receptor 1 (TfR1, CD71) Monoclonal Antibody (clone **BAR-072**), to demonstrate a comprehensive validation and troubleshooting resource. TfR1 is a well-characterized protein involved in iron uptake.^[1]

Frequently Asked Questions (FAQs)

Q1: What is the target of the Anti-TfR1 mAb (clone **BAR-072**)? A1: This antibody targets the human Transferrin Receptor 1 (TfR1), also known as CD71. TfR1 is a type II transmembrane glycoprotein essential for iron uptake through receptor-mediated endocytosis of iron-bound transferrin.^[1]

Q2: What is the expected molecular weight of TfR1 in a Western Blot? A2: Transferrin Receptor 1 is a disulfide-linked homodimer. Under reducing conditions, the monomer runs at approximately 95 kDa. Under non-reducing conditions, the dimer will appear at approximately 190 kDa.

Q3: In which applications has the **BAR-072** clone been validated? A3: The **BAR-072** clone has been validated for use in Western Blotting (WB), Immunocytochemistry (ICC),

Immunohistochemistry (IHC-P), and Flow Cytometry (FC). See the validation summary table below for recommended starting dilutions.

Q4: What is the subcellular localization of TfR1? A4: TfR1 is primarily localized to the plasma membrane.^[1] It undergoes continuous endocytosis and recycling between the plasma membrane and endosomes as part of its function in iron uptake.

Quantitative Data Summary

Table 1: Recommended Starting Dilutions

Application	Recommended Dilution
Western Blot (WB)	1:1000 - 1:2000
Immunocytochemistry (ICC/IF)	1:200 - 1:500
Immunohistochemistry (IHC-P)	1:100 - 1:300
Flow Cytometry (FC)	1:50 - 1:100

Note: Optimal dilutions should be determined empirically by the end-user.

Table 2: Species Reactivity

Species	Reactivity	Validation Method
Human	+	WB, ICC, IHC, FC
Mouse	+	WB
Rat	-	Not Tested

Troubleshooting Guides

Western Blotting

- Q: I see no band or a very weak band at 95 kDa.
 - Antibody Dilution: Your antibody may be too dilute. Try a lower dilution (e.g., 1:500).

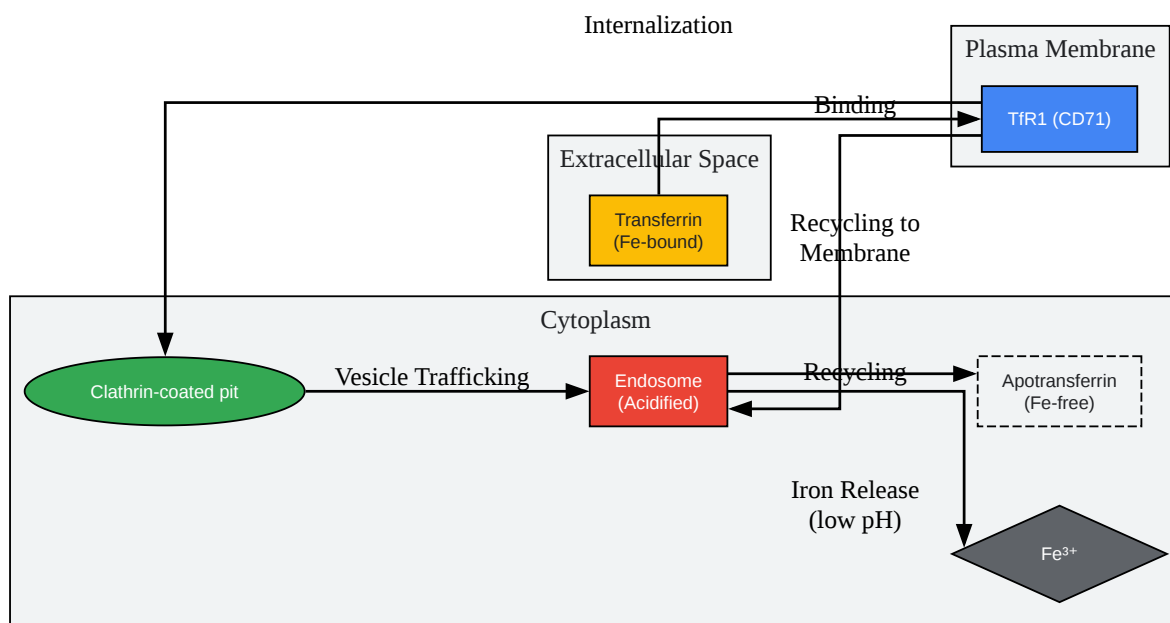
- Protein Load: Ensure you have loaded sufficient protein (20-30 µg of total lysate is recommended). Use a positive control lysate from a cell line with high TfR1 expression (e.g., HeLa, K562).
- Transfer Efficiency: Verify successful protein transfer from the gel to the membrane by Ponceau S staining.
- Secondary Antibody: Ensure your secondary antibody is appropriate for the primary (e.g., anti-mouse IgG) and is not expired.
- Q: I see multiple bands or high background.
 - Blocking: Increase the blocking time to 1.5-2 hours at room temperature or use a different blocking agent (e.g., 5% BSA instead of milk).
 - Washing Steps: Increase the number and duration of wash steps after primary and secondary antibody incubations to remove non-specific binding.
 - Antibody Concentration: The primary or secondary antibody concentration may be too high. Try a higher dilution.
 - Sample Purity: The presence of TfR1 dimers (190 kDa) or degradation products may result in extra bands. Ensure fresh lysate and proper sample preparation.

Immunohistochemistry (IHC)

- Q: I have weak or no staining in my tissue sections.
 - Antigen Retrieval: TfR1 staining in paraffin-embedded tissues is highly dependent on proper heat-induced epitope retrieval (HIER). Ensure your HIER protocol (e.g., using citrate buffer, pH 6.0) is optimized.
 - Antibody Incubation: Increase the primary antibody incubation time, for example, overnight at 4°C.
 - Tissue Permeabilization: Ensure adequate permeabilization (e.g., with Triton X-100 or Tween-20) if staining intracellular epitopes, although TfR1 is primarily membranous.

- Q: I am observing high background staining.
 - Endogenous Peroxidase: If using an HRP-based detection system, ensure endogenous peroxidase activity is quenched (e.g., with 3% H₂O₂).
 - Non-specific Binding: Use a serum block from the same species as your secondary antibody (e.g., goat serum for a goat anti-mouse secondary).
 - Primary Antibody Concentration: The primary antibody may be too concentrated. Titrate to a higher dilution.

Signaling and Experimental Workflow Diagrams



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Caption: Receptor-mediated endocytosis pathway for iron uptake via Transferrin Receptor 1 (TfR1).



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Caption: General workflow for the validation of a new primary antibody for multiple applications.

Detailed Experimental Protocols

Protocol 1: Western Blotting

- **Lysate Preparation:** Collect cells and lyse in RIPA buffer supplemented with protease inhibitors. Determine protein concentration using a BCA assay.
- **SDS-PAGE:** Denature 20-30 µg of protein lysate per lane by boiling in Laemmli sample buffer (with β-mercaptoethanol for reducing conditions). Separate proteins on a 4-15% polyacrylamide gel.
- **Membrane Transfer:** Transfer proteins to a PVDF membrane. Confirm transfer with Ponceau S stain.
- **Blocking:** Block the membrane with 5% non-fat dry milk or BSA in TBST (Tris-Buffered Saline, 0.1% Tween-20) for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with Anti-TfR1 mAb (clone **BAR-072**) diluted 1:1000 in blocking buffer overnight at 4°C with gentle agitation.
- **Washing:** Wash the membrane 3 times for 10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate with an HRP-conjugated anti-mouse IgG secondary antibody, diluted in blocking buffer according to the manufacturer's instructions, for 1 hour at room temperature.
- **Washing:** Repeat the wash step (6).
- **Detection:** Apply an enhanced chemiluminescence (ECL) substrate and visualize the signal using a digital imager or film. The expected band size is ~95 kDa.

Protocol 2: Immunocytochemistry (IF)

- **Cell Culture:** Grow cells on sterile glass coverslips in a culture dish until they reach 60-70% confluency.
- **Fixation:** Wash cells with PBS, then fix with 4% paraformaldehyde (PFA) in PBS for 15 minutes at room temperature.
- **Permeabilization:** Wash 3 times with PBS. Permeabilize cells with 0.25% Triton X-100 in PBS for 10 minutes.

- Blocking: Wash 3 times with PBS. Block with 1% BSA in PBST (PBS + 0.1% Tween-20) for 1 hour.
- Primary Antibody Incubation: Dilute Anti-TfR1 mAb (clone **BAR-072**) 1:400 in blocking buffer and incubate overnight at 4°C.
- Washing: Wash 3 times for 5 minutes each with PBST.
- Secondary Antibody Incubation: Incubate with a fluorescently-conjugated anti-mouse IgG secondary antibody (e.g., Alexa Fluor 488), diluted in blocking buffer, for 1 hour at room temperature in the dark.
- Counterstain & Mounting: Wash 3 times with PBST. Incubate with DAPI (1 µg/mL) for 5 minutes to stain nuclei. Wash once with PBS and mount the coverslip onto a microscope slide using an anti-fade mounting medium.
- Imaging: Visualize using a fluorescence or confocal microscope. Expect to see staining primarily on the cell membrane.

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References

- 1. oap.unige.ch [oap.unige.ch]
- To cite this document: BenchChem. [Technical Support Center: Anti-TfR1 mAb (clone BAR-072)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15580048/docs#technical-support-center-anti-tfr1-mab-clone-bar-072>]

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